

Diethyl Sulfone: A Comprehensive Technical Overview of its Physicochemical Properties

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Compound of Interest

Compound Name: Diethyl sulfone

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Introduction

Diethyl sulfone (C₄H₁₀O₂S), a disubstituted sulfone, is a compound of interest in various chemical and pharmaceutical research areas. Its molecular structure, characterized by a central sulfonyl group flanked by two ethyl groups, imparts specific physicochemical properties that are crucial for its behavior in chemical reactions and biological systems. This technical guide provides an in-depth analysis of the melting and boiling points of **diethyl sulfone**, including experimental methodologies for their determination and a visualization of its synthesis pathway.

Physicochemical Data

The melting and boiling points of **diethyl sulfone** are fundamental physical constants that are critical for its handling, purification, and application in various experimental settings. A summary of these properties is presented below.

Property	Value	Conditions
Melting Point	70-74 °C	Standard Pressure
Boiling Point	246-248 °C	755-760 mmHg

Note: The reported values are a range compiled from multiple sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Experimental Protocols

While the precise historical experimental details for **diethyl sulfone** are not readily available, the following are detailed, generalized protocols that represent standard methods for the determination of melting and boiling points of solid organic compounds like **diethyl sulfone**.

Determination of Melting Point (Capillary Method)

This method is based on the principle that a pure crystalline solid will have a sharp and reproducible melting point.

Apparatus:

- Melting point apparatus (e.g., digital melting point device or Thiele tube)
- Capillary tubes (sealed at one end)
- Sample of **diethyl sulfone**, finely powdered
- Thermometer (calibrated)
- Heating medium (silicone oil for Thiele tube)

Procedure:

- Sample Preparation: A small amount of dry, finely powdered **diethyl sulfone** is introduced into the open end of a capillary tube. The tube is then tapped gently to pack the sample into the sealed end, forming a column of 2-3 mm in height.
- Apparatus Setup:
 - Digital Melting Point Apparatus: The capillary tube is placed in the designated slot in the heating block of the apparatus.
 - Thiele Tube: The capillary tube is attached to a thermometer using a rubber band or a small piece of rubber tubing, ensuring the sample is aligned with the thermometer bulb.

The thermometer assembly is then inserted into the Thiele tube containing heating oil, ensuring the oil level is above the sample but below the top of the tube.

- **Heating:** The sample is heated at a steady rate of approximately 10-20 °C per minute initially.
- **Observation:** As the temperature approaches the expected melting point, the heating rate is reduced to 1-2 °C per minute to allow for thermal equilibrium.
- **Melting Range Determination:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. For a pure compound, this range should be narrow (0.5-2 °C).

Determination of Boiling Point (Distillation Method)

This method determines the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.^[8]

Apparatus:

- Distillation flask (round-bottom flask)
- Condenser
- Receiving flask
- Thermometer and adapter
- Heating mantle or oil bath
- Boiling chips or a magnetic stirrer
- Barometer

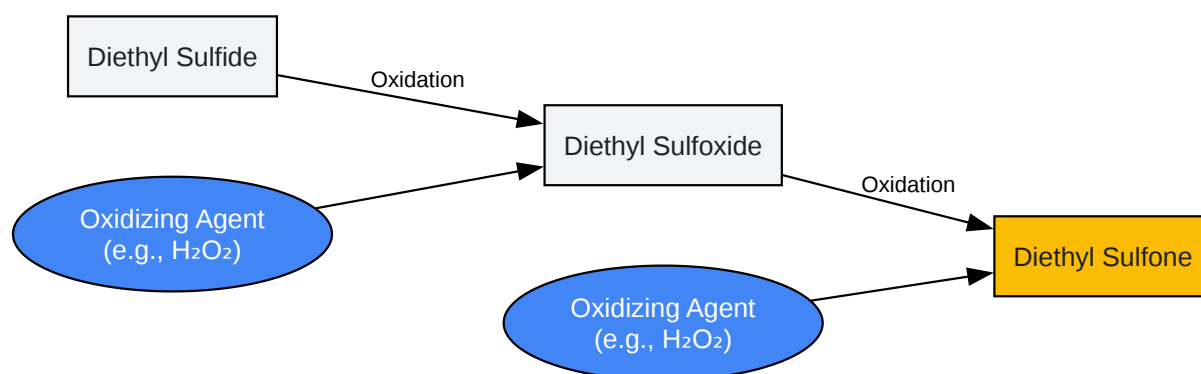
Procedure:

- **Apparatus Assembly:** A simple distillation apparatus is assembled. The distillation flask is charged with a sample of **diethyl sulfone** and a few boiling chips to ensure smooth boiling.

- **Thermometer Placement:** The thermometer is positioned in the neck of the distillation flask so that the top of the thermometer bulb is level with the bottom of the side arm leading to the condenser. This ensures the measured temperature is that of the vapor in equilibrium with the boiling liquid.
- **Heating:** The flask is heated gently. As the liquid boils, the vapor rises, surrounds the thermometer bulb, and passes into the condenser.
- **Boiling Point Reading:** The temperature is recorded when it becomes constant. This stable temperature, observed during the distillation of the bulk of the liquid, is the boiling point.
- **Pressure Correction:** The atmospheric pressure is recorded from a barometer. If the atmospheric pressure is not exactly 760 mmHg, a correction may be applied to determine the normal boiling point.

Synthesis Pathway of Diethyl Sulfone

Diethyl sulfone is commonly synthesized through the oxidation of diethyl sulfide. This reaction proceeds in two steps, with the intermediate formation of diethyl sulfoxide. The overall synthetic pathway is illustrated below.



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Caption: Synthesis of **Diethyl Sulfone** via Oxidation of Diethyl Sulfide.

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References

- 1. Diethyl sulfone | 597-35-3 | FD167646 | Biosynth [biosynth.com]
- 2. researchgate.net [researchgate.net]
- 3. Sulfone synthesis by oxidation [organic-chemistry.org]
- 4. pubs.acs.org [pubs.acs.org]
- 5. researchgate.net [researchgate.net]
- 6. Diethyl sulfone [webbook.nist.gov]
- 7. diethyl sulfone [stenutz.eu]
- 8. chem.libretexts.org [chem.libretexts.org]
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